

An In-depth Technical Guide to Methyl Picolinate (CAS: 2459-07-6)

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Compound of Interest

Compound Name: Methyl picolinate

Cat. No.: B146443

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Introduction

Methyl picolinate, with the CAS number 2459-07-6, is an organic compound classified as the methyl ester of picolinic acid.^[1] It is a derivative of pyridine and presents as a colorless to pale yellow liquid with a characteristic aromatic odor.^[1] This technical guide provides a comprehensive overview of its chemical properties, synthesis, spectroscopic data, and potential biological activities, with a focus on its neuroprotective and antioxidant properties.

Chemical and Physical Properties

Methyl picolinate is soluble in organic solvents like ethanol and ether, but shows limited solubility in water.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2459-07-6	[1]
Molecular Formula	C ₇ H ₇ NO ₂	[1]
Molecular Weight	137.14 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	19 °C	[2]
Boiling Point	95 °C at 1 mmHg	[2]
Density	1.137 g/mL at 25 °C	[2]
Flash Point	217 °F	[2]
Refractive Index (n _{20/D})	1.521	[2]
Water Solubility	Slightly soluble	[2]
pKa	2.21 (+1) at 25°C	[2]

Synthesis and Purification

Methyl picolinate is commonly synthesized via the Fischer esterification of picolinic acid with methanol, using an acid catalyst such as sulfuric acid.

Experimental Protocol: Fischer Esterification

Materials:

- Picolinic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid
- Sodium bicarbonate (saturated solution)
- Brine

- Anhydrous sodium sulfate
- Ethyl acetate
- Hexane

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve picolinic acid in an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Heat the reaction mixture to reflux and monitor the progress of the reaction using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **methyl picolinate**.

Purification

The crude product can be purified by either distillation under reduced pressure or column chromatography.

- Distillation: Due to its relatively high boiling point, vacuum distillation is the preferred method to avoid decomposition.
- Column Chromatography: Purification can be achieved using a silica gel column with an eluent system such as ethyl acetate in hexane (e.g., 20:80 v/v).

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (400 MHz, CDCl_3):

- δ 8.76 (ddd, $J = 4.8, 1.8, 0.9$ Hz, 1H)
- δ 8.15 (dt, $J = 7.9, 1.1$ Hz, 1H)
- δ 7.86 (td, $J = 7.8, 1.8$ Hz, 1H)
- δ 7.50 (ddd, $J = 7.7, 4.7, 1.2$ Hz, 1H)
- δ 4.02 (s, 3H)

^{13}C NMR (101 MHz, CDCl_3):

- δ 165.5
- δ 149.8
- δ 147.8
- δ 136.9
- δ 126.8
- δ 125.0
- δ 52.8

Biological Activity and Potential Applications

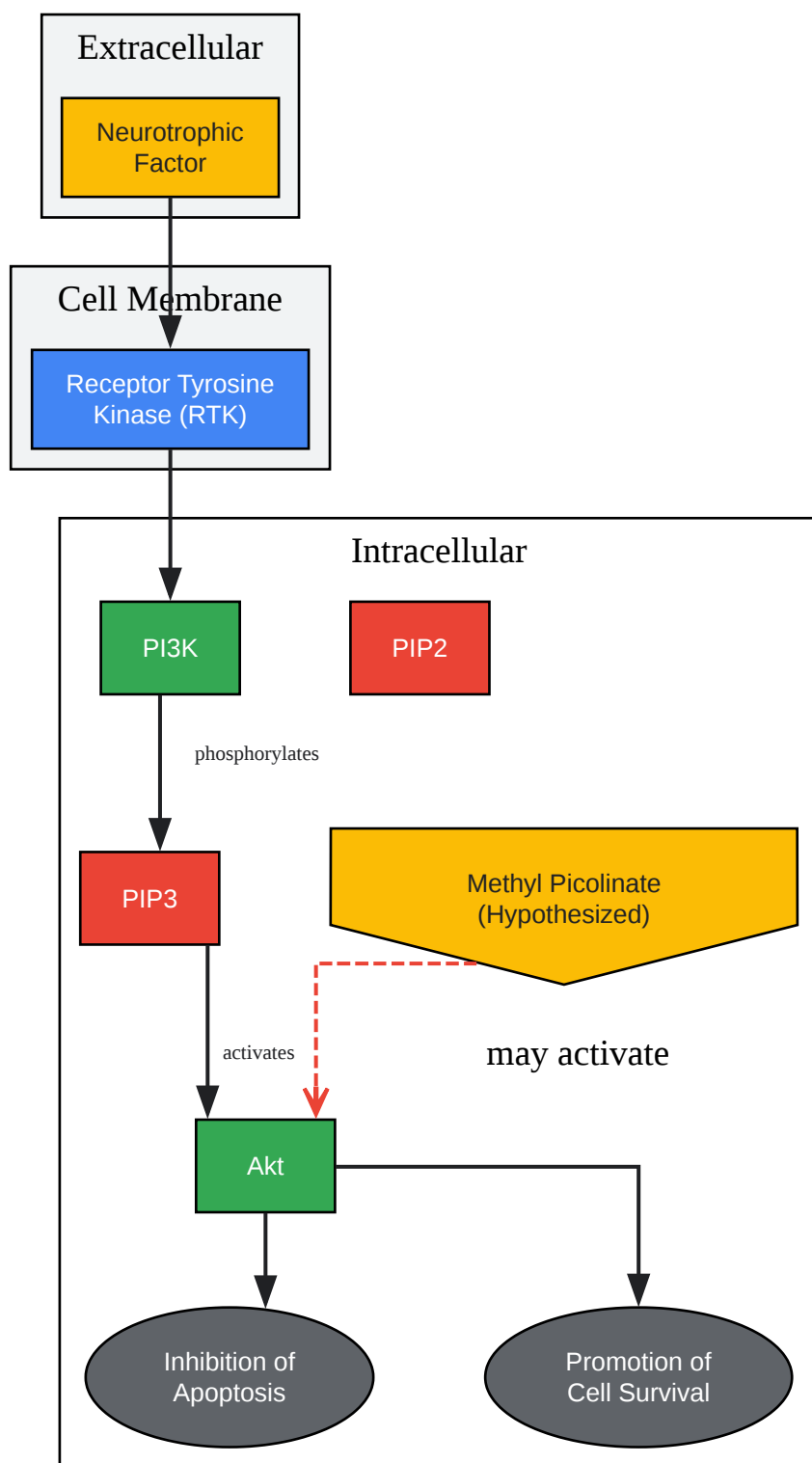
Methyl picolinate serves as a versatile precursor in the synthesis of various bioactive compounds and pharmaceuticals.^[1] Research indicates that it may possess several biological activities, including neuroprotective and antioxidant effects.^[1]

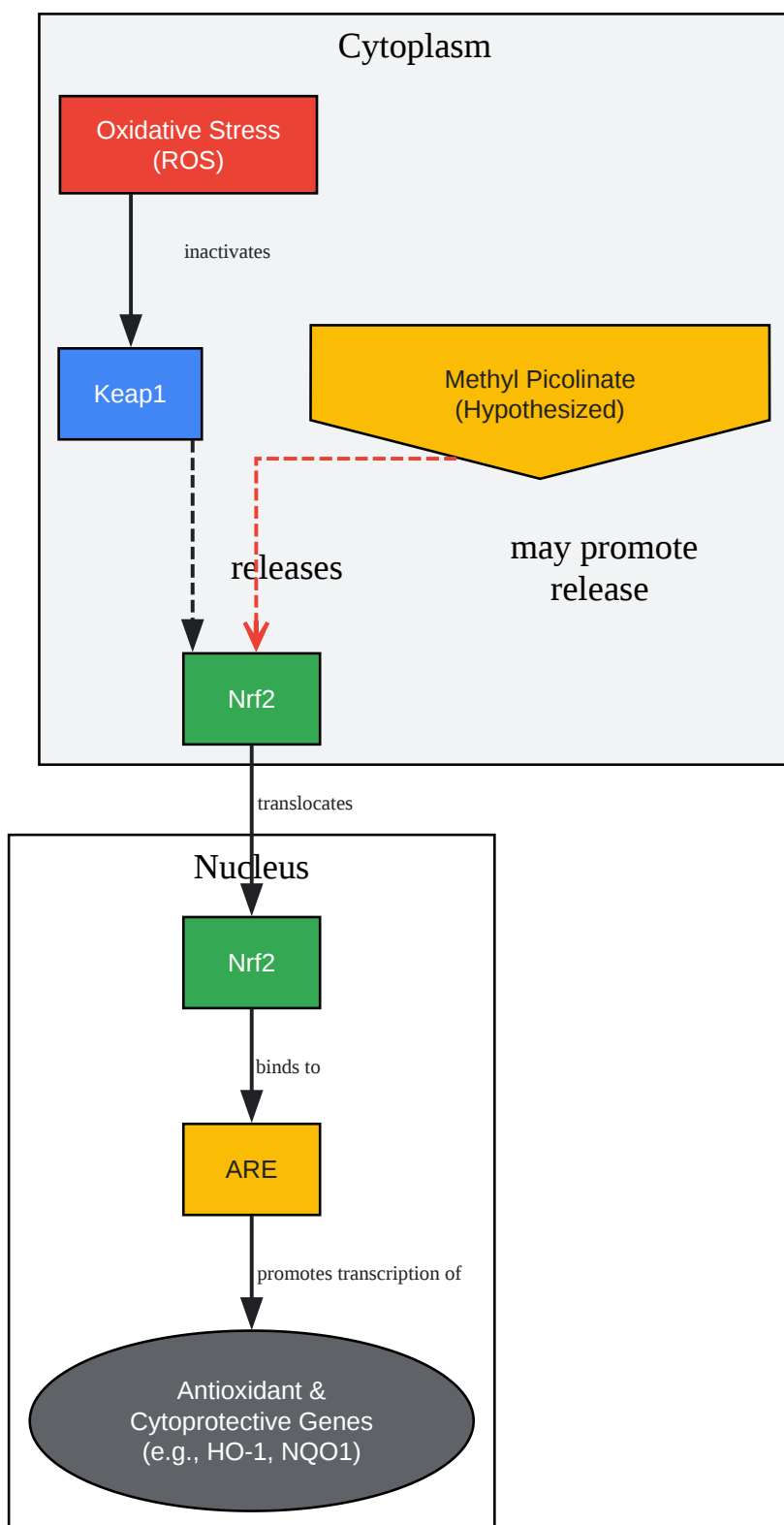
Neuroprotective Effects

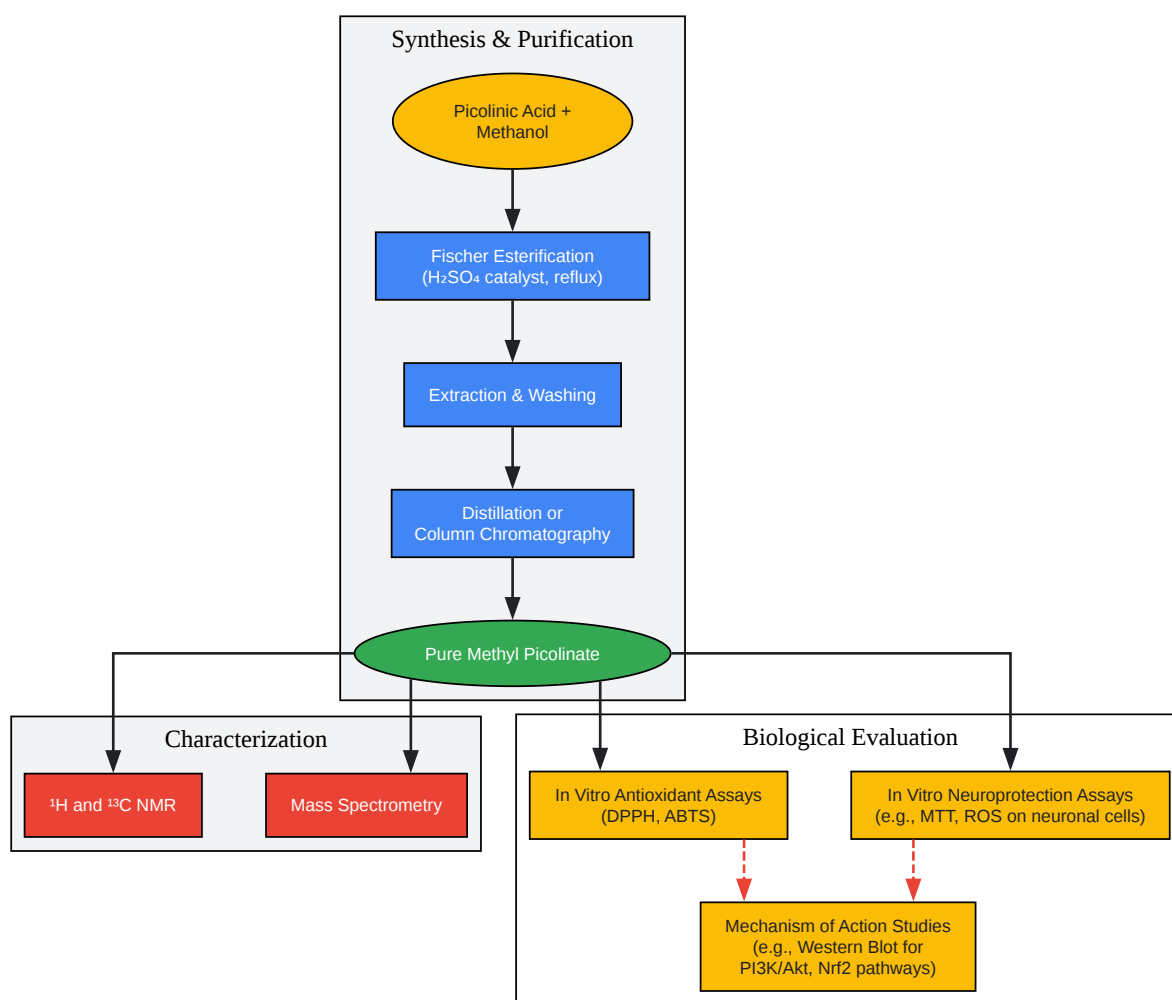
While direct experimental studies on the neuroprotective effects of **methyl picolinate** are limited, its parent compound, picolinic acid, is an endogenous metabolite of L-tryptophan with known neuroprotective properties. It is plausible that **methyl picolinate** may exert similar effects or serve as a prodrug that is hydrolyzed to picolinic acid in vivo.

Potential Mechanisms: The neuroprotective effects of related pyridine derivatives are often associated with the modulation of key signaling pathways involved in cell survival and stress response. Two such pathways are the PI3K/Akt and the Nrf2/ARE pathways.

The PI3K/Akt pathway is a crucial regulator of cell survival, proliferation, and apoptosis. Activation of this pathway is a common mechanism through which neuroprotective agents exert their effects.







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References

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